

sodium 2-methylbutanoate CAS number

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Sodium 2-methylbutanoate

Cat. No.: B13119364

[Get Quote](#)

An In-depth Technical Guide to **Sodium 2-Methylbutanoate**

Executive Summary

This technical guide provides a comprehensive overview of **sodium 2-methylbutanoate**, a compound of interest for researchers and professionals in drug development and chemical synthesis. This document delves into its fundamental chemical and physical properties, outlines a standard laboratory synthesis protocol, specifies robust analytical methodologies for quality control, discusses its current and potential applications, and provides essential safety and handling guidelines. The objective is to equip scientists with the necessary technical knowledge to confidently work with and utilize this compound in their research endeavors. The CAS Number for **sodium 2-methylbutanoate** is 4033-83-4^{[1][2]}.

Chemical Identity and Physicochemical Properties

Sodium 2-methylbutanoate is the sodium salt of 2-methylbutanoic acid, a branched-chain short-chain fatty acid. Its identity is unequivocally established by its CAS number and molecular structure. Understanding its physicochemical properties is paramount for its effective application in experimental design, particularly for solubility and stability assessments.

Table 1: Physicochemical Properties of **Sodium 2-Methylbutanoate**

Property	Value	Source
CAS Number	4033-83-4	[1][2]
Molecular Formula	C ₅ H ₉ NaO ₂	[1]
Molecular Weight	124.11 g/mol	[1]
IUPAC Name	sodium 2-methylbutanoate	[1]
Synonyms	Sodium2-methylbutanoate	[1][2]
Parent Acid	2-Methylbutanoic Acid	[1]

| SMILES | CCC(C)C(=O)[O-].[Na+] |[1] |

Synthesis and Manufacturing: A Laboratory-Scale Protocol

The synthesis of **sodium 2-methylbutanoate** is typically achieved through a straightforward acid-base neutralization reaction. This process is highly efficient and yields a product of high purity when conducted under controlled conditions.

Principle of Synthesis

The core of the synthesis is the reaction between 2-methylbutanoic acid and a sodium base, such as sodium hydroxide or sodium methoxide, in a suitable solvent. The proton from the carboxylic acid group is transferred to the base, forming the sodium salt (**sodium 2-methylbutanoate**) and a byproduct (e.g., water or methanol). The choice of base and solvent is critical; using sodium hydroxide in ethanol, for example, allows for easy removal of the water byproduct and precipitation or crystallization of the final salt.

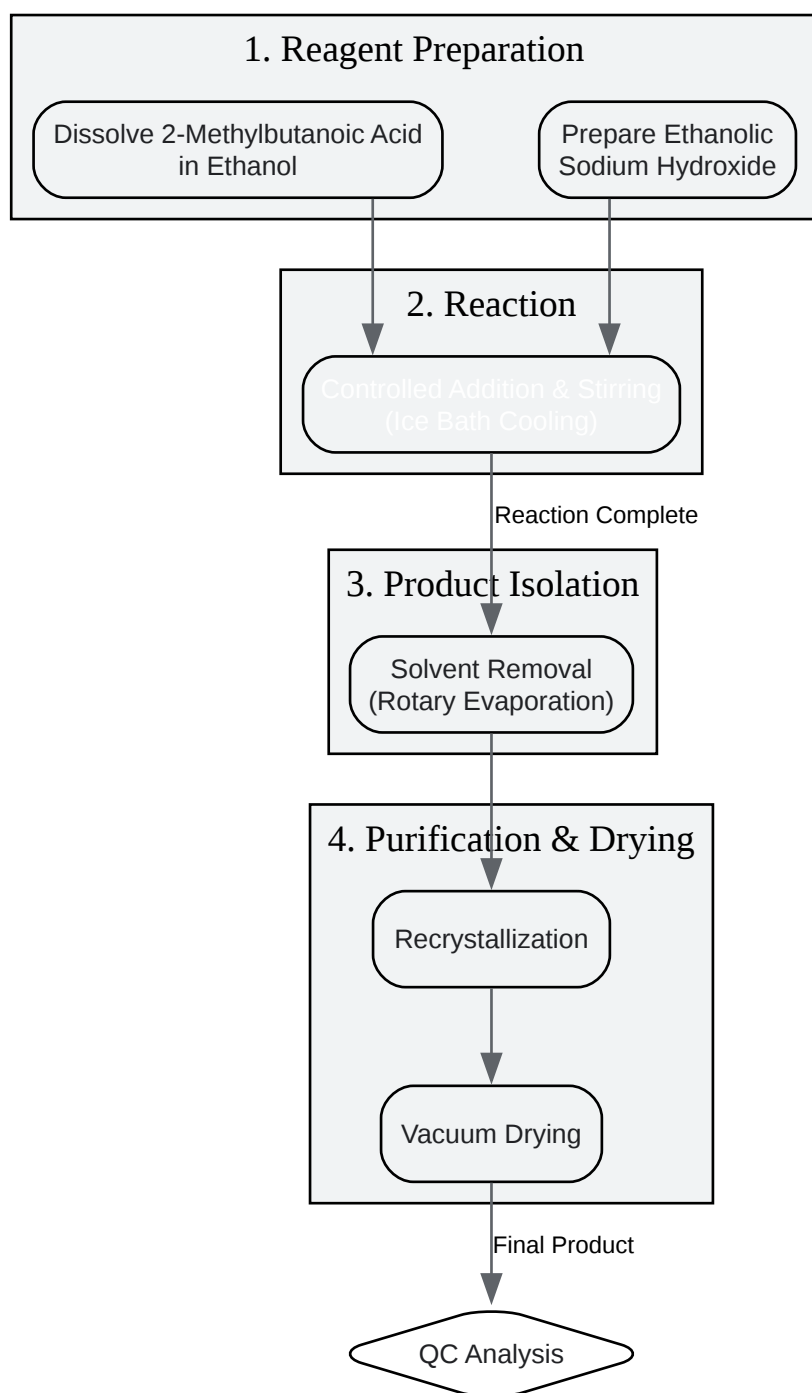
Step-by-Step Synthesis Protocol

- **Reagent Preparation:** Dissolve a known molar equivalent of 2-methylbutanoic acid in anhydrous ethanol. In a separate vessel, prepare a stoichiometric equivalent of sodium hydroxide solution in ethanol.

- **Reaction:** Slowly add the ethanolic sodium hydroxide solution to the 2-methylbutanoic acid solution while stirring continuously. The reaction is exothermic, and controlling the temperature with an ice bath is recommended to prevent side reactions.
- **Product Isolation:** Upon completion of the reaction, the **sodium 2-methylbutanoate** may precipitate out of the solution, especially upon cooling. If it remains dissolved, the solvent can be removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/ether, to remove any unreacted starting materials or byproducts.
- **Drying:** The purified salt should be dried under a vacuum at a slightly elevated temperature to remove any residual solvent.

Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the synthesis process, emphasizing the critical control points.



[Click to download full resolution via product page](#)

Caption: Workflow for the laboratory synthesis of **sodium 2-methylbutanoate**.

Analytical Methodologies for Quality Control

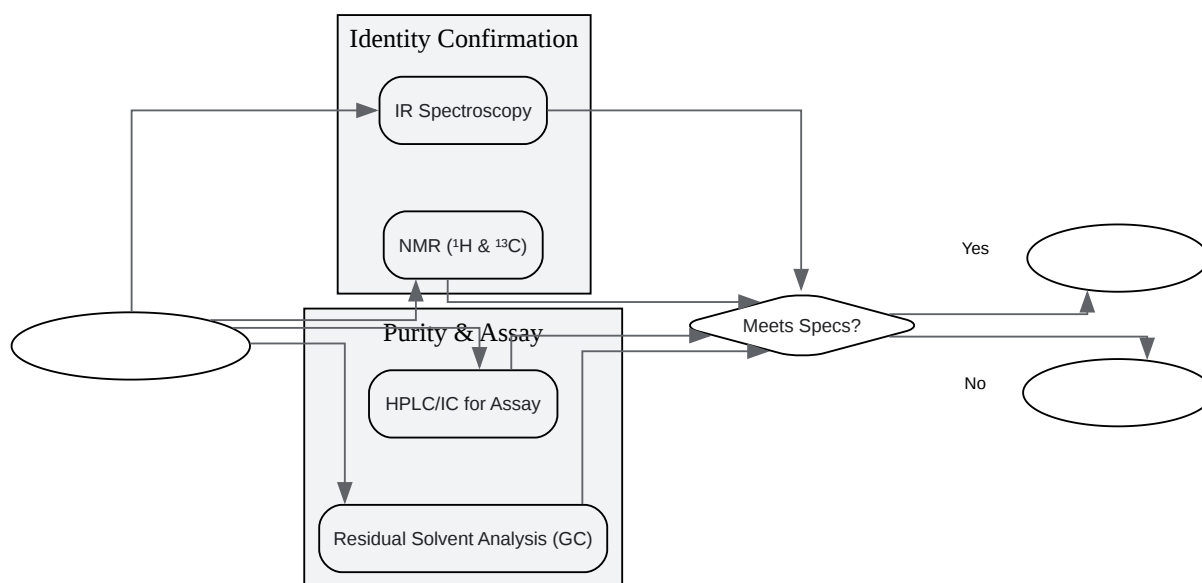
Rigorous analytical testing is essential to confirm the identity, purity, and quality of the synthesized **sodium 2-methylbutanoate**. A combination of spectroscopic and spectrometric techniques provides a comprehensive characterization.

Identification and Structure Confirmation

- Infrared (IR) Spectroscopy: This technique is used to identify the functional groups present. For **sodium 2-methylbutanoate**, the strong, characteristic C=O stretching vibration of the carboxylate anion will be observed in the region of 1550-1610 cm^{-1} , a significant shift from the $\sim 1710 \text{ cm}^{-1}$ peak of the parent carboxylic acid. The broad O-H stretch of the acid (around 3000 cm^{-1}) will be absent.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information on the proton environment. The spectrum will show signals corresponding to the ethyl group (a triplet and a quartet) and the two methyl groups (a doublet and a singlet or overlapping signals), confirming the carbon skeleton.
 - ^{13}C NMR: Confirms the carbon framework, including the presence of the carboxylate carbon signal.
- Mass Spectrometry (MS): While analysis of the sodium salt can be challenging, techniques like electrospray ionization (ESI) in negative mode can detect the 2-methylbutanoate anion at an m/z corresponding to its molecular weight (101.06 g/mol)[\[3\]](#).

Analytical Workflow Diagram

The following diagram outlines a logical approach to the analytical validation of a newly synthesized batch of **sodium 2-methylbutanoate**.



[Click to download full resolution via product page](#)

Caption: Quality control workflow for **sodium 2-methylbutanoate**.

Applications in Research and Drug Development

Sodium 2-methylbutanoate's primary application lies in its use as a flavoring agent in the food and beverage industry due to its fruity odor[4]. However, its properties as a short-chain fatty acid salt suggest potential utility in pharmaceutical sciences.

- **Excipient in Formulations:** As a sodium salt, it could potentially be investigated as a pH modifier or a counter-ion for basic active pharmaceutical ingredients (APIs) to improve solubility or stability.
- **Metabolic Research:** Short-chain fatty acids and their salts are biologically active. Compounds like β -hydroxy β -methylbutyric acid (HMB) and β -hydroxybutyric acid, which share structural similarities, are involved in muscle protein metabolism and energy

homeostasis[5][6]. **Sodium 2-methylbutanoate** could serve as a research chemical to investigate the metabolic pathways and physiological effects of branched-chain fatty acids.

- Precursor in Synthesis: It can serve as a nucleophile or starting material in more complex organic syntheses for creating novel pharmaceutical compounds or agrochemicals[4].

Safety, Handling, and Storage

While specific safety data for **sodium 2-methylbutanoate** is limited, guidelines can be inferred from data on similar short-chain acid salts and the parent acid. Standard laboratory precautions are essential.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves[7].
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or aerosol[7]. Avoid contact with skin and eyes[7]. In case of contact, rinse thoroughly with water[8].
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place[8]. The compound may be hygroscopic; storage under an inert atmosphere is recommended for long-term stability.
- Fire and Explosion Hazard: While the salt itself is not highly flammable, the parent acid and related esters can be. Keep away from heat, sparks, and open flames.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 23716757, **Sodium 2-methylbutanoate**.
- Chemsrvc (2024). sodium,2,2-dimethylbutanoate | CAS#:3934-02-9.
- MySkinRecipes (n.d.). **Sodium 2-methylbutanoate**.
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 101935410, sodium;(2R)-2-methylbutanoate.
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 87370533, sodium;(2S)-2-methylbutanoate.
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 13357, Methyl 2-methylbutyrate.

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 6950480, (S)-2-Methylbutanoate.
- Yeast Metabolome Database (n.d.). Ethyl 2-methyl butanoate (YMDB01353).
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 23711714, Sodium 2-(hydroxymethyl)butanoate.
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 141026061, Sodium;4-chloro-2-methylbutanoate.
- Wikipedia (2024). β -Hydroxy β -methylbutyric acid.
- Wikipedia (2024). Durian.
- Wikipedia (2024). β -Hydroxybutyric acid.
- Wikipedia (2024). Methyl butyrate.
- Brainly (2024). Provide an identification scheme for methyl butanoate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Sodium 2-methylbutanoate | C₅H₉NaO₂ | CID 23716757 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. parchem.com [parchem.com]
- 3. (S)-2-Methylbutanoate | C₅H₉O₂- | CID 6950480 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Sodium 2-methylbutanoate [myskinrecipes.com]
- 5. β -Hydroxy β -methylbutyric acid - Wikipedia [en.wikipedia.org]
- 6. β -Hydroxybutyric acid - Wikipedia [en.wikipedia.org]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [sodium 2-methylbutanoate CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13119364#sodium-2-methylbutanoate-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com